

An In-depth Technical Guide on (Phenylsulfonimidoyl)benzene

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Compound of Interest

Compound Name: (Phenylsulfonimidoyl)benzene

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This technical guide provides a comprehensive overview of **(Phenylsulfonimidoyl)benzene**, also known by its more common synonym S,S-Diphenylsulfilimine. The content is tailored for researchers, scientists, and drug development professionals, offering a detailed look into its nomenclature, chemical properties, synthesis, and reactivity. While information on the direct biological activity and signaling pathways of the parent compound is limited in publicly available literature, this guide summarizes the known chemical data and provides context for its potential applications based on related compounds.

Nomenclature and CAS Number

The nomenclature of **(Phenylsulfonimidoyl)benzene** can be ambiguous, with several synonyms and CAS Registry Numbers in use. The most commonly accepted identifiers are detailed below.

Identifier	Value	Notes
Common Name	S,S-Diphenylsulfilimine	Most frequently used name in chemical literature.
Systematic Name	(Phenylsulfonimidoyl)benzene	-
IUPAC Name	imino(diphenyl)- λ^4 -sulfane	-
CAS Registry Number	36744-90-8	For the anhydrous form.
CAS Registry Number	68837-61-6	For the monohydrate form.
Other CAS Numbers	22731-83-5	Associated with the systematic name.

Physicochemical Properties

A summary of the key physicochemical properties of S,S-Diphenylsulfilimine monohydrate is provided in the table below.

Property	Value	Reference
Molecular Formula	C ₁₂ H ₁₁ NS (anhydrous)	PubChem
C ₁₂ H ₁₃ NOS (monohydrate)	[1][2]	
Molecular Weight	201.29 g/mol (anhydrous)	PubChem
219.30 g/mol (monohydrate)		
Appearance	White to off-white powder or crystals	[1]
Melting Point	67-71 °C (lit.)	
Assay	≥97%	

Experimental Protocols

Synthesis of S,S-Diphenylsulfilimine:

While a definitive, detailed protocol for the synthesis of the parent S,S-diphenylsulfilimine is not readily available in a single source, a general approach involves the amination of diphenyl sulfide. One common method is the reaction of diphenyl sulfide with chloramine-T or a similar aminating agent.

A representative, generalized laboratory-scale synthesis is described below, based on common synthetic routes for sulfilimines:

Materials:

- Diphenyl sulfide
- Chloramine-T trihydrate
- Methanol
- Dichloromethane
- Sodium hydroxide solution (e.g., 1 M)
- Brine
- Anhydrous magnesium sulfate

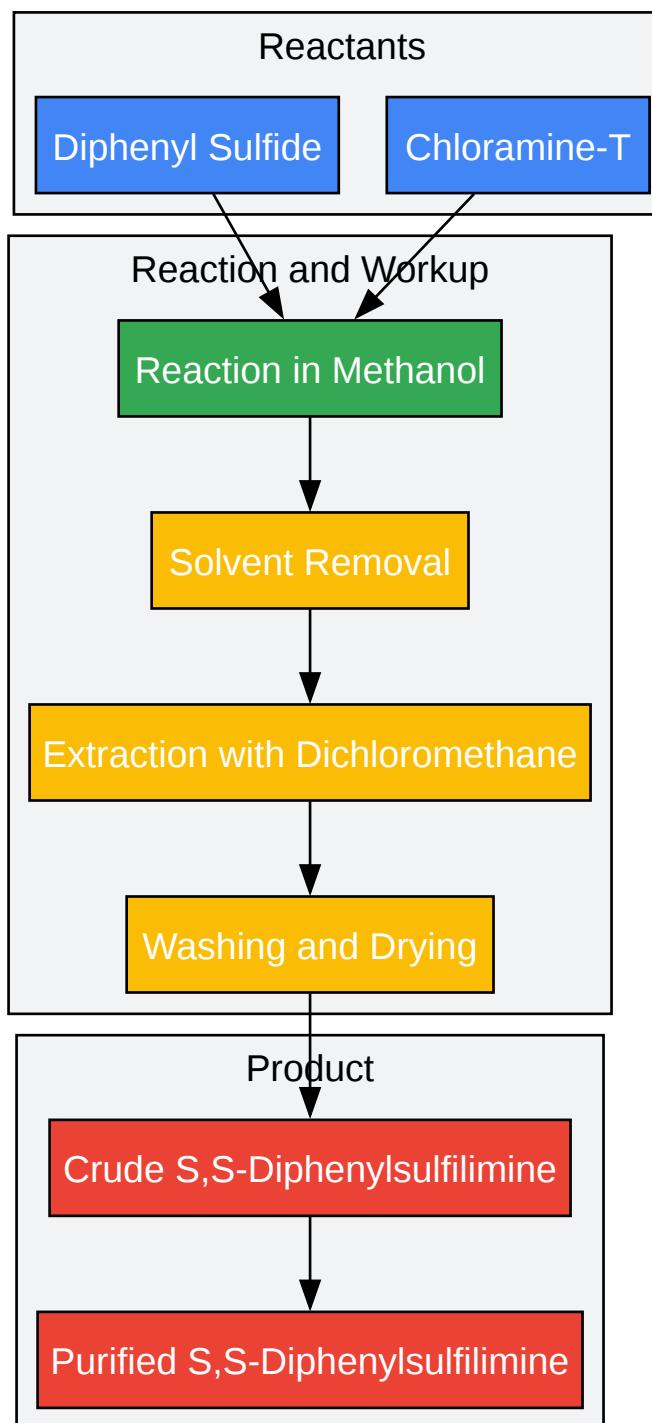
Procedure:

- Dissolve diphenyl sulfide in methanol in a round-bottom flask equipped with a magnetic stirrer.
- Cool the solution in an ice bath.
- Slowly add a solution of chloramine-T trihydrate in methanol to the cooled diphenyl sulfide solution.
- Allow the reaction mixture to stir at room temperature for several hours to overnight.
- Monitor the reaction progress by thin-layer chromatography (TLC).

- Once the reaction is complete, remove the methanol under reduced pressure.
- Dissolve the residue in dichloromethane and wash with a sodium hydroxide solution to remove the p-toluenesulfonamide byproduct.
- Wash the organic layer with water and then with brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to yield the crude product.
- The crude S,S-diphenylsulfilimine can be purified by recrystallization or column chromatography.

Logical Workflow for Synthesis:

Generalized Synthesis of S,S-Diphenylsulfilimine

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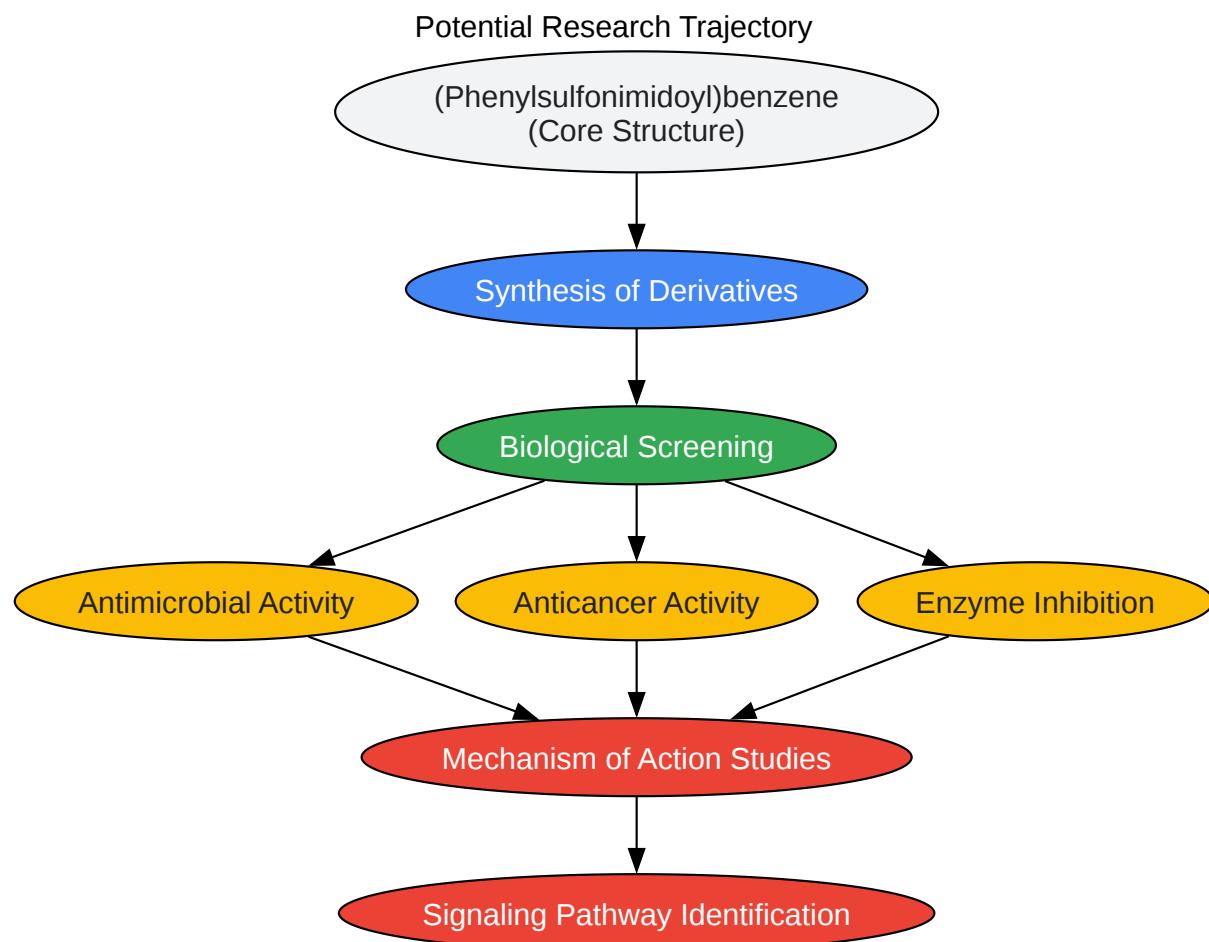
Caption: A flowchart illustrating the key stages in the synthesis of S,S-Diphenylsulfilimine.

Reactivity and Potential Applications

S,S-Diphenylsulfilimine is a versatile synthetic intermediate. Its reactivity has been explored in nucleophilic aromatic substitution reactions.^[3] For instance, it reacts with highly electron-deficient aryl halides, such as 1-fluoro-2,4-dinitrobenzene, where the sulfilimine acts as a nucleophile.^[3]

While there is a lack of direct studies on the biological activities of **(Phenylsulfonimidoyl)benzene**, the broader class of sulfonamides and related sulfur-containing compounds are known to possess a wide range of biological effects, including antimicrobial and anticancer properties. Derivatives of sulfilimines are being investigated for their potential as antioxidants and enzyme inhibitors. Further research into the biological profile of the parent compound could reveal interesting pharmacological properties.

Logical Relationship of Potential Research Areas:



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Caption: A diagram showing the logical progression from the core compound to potential therapeutic applications.

Due to the absence of specific biological activity data for **(Phenylsulfonylimidoyl)benzene**, no signaling pathway diagrams can be provided at this time. The exploration of its biological effects remains an open area for future research.

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